

Application Note: Spectroscopic Characterization of 2,3,4-Pyridinetricarboxylic Acid

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Compound of Interest

Compound Name: 2,3,4-Pyridinetricarboxylic acid

CAS No.: 632-95-1

Cat. No.: B12643183

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)[1][2]

Abstract & Scope

2,3,4-Pyridinetricarboxylic acid is a significant intermediate in the synthesis of metal-organic frameworks (MOFs) and potential enzyme inhibitors. Its high polarity and multiple exchangeable protons present specific challenges for characterization.[3] This protocol outlines the optimal solvent systems, acquisition parameters, and spectral assignment logic to distinguish this isomer from its analogs (e.g., 2,3,5- or 2,4,6-isomers).

Chemical Structure & Logic

The molecule consists of a pyridine ring substituted with carboxylic acid groups at positions 2, 3, and 4.

- Proton Environment: There are only two aromatic protons (H5 and H6).[3] Their coupling pattern (

) is the definitive diagnostic tool.[3]

- Carbon Environment: The molecule possesses three carbonyl carbons and five aromatic ring carbons (3 quaternary, 2 methine).[3]

Experimental Protocol

Materials & Reagents[5]

- Analyte: **2,3,4-Pyridinetricarboxylic acid** (>95% purity).[3]
- NMR Solvent: Dimethyl sulfoxide-d6 (DMSO-
, 99.9% D) + 0.03% TMS.[3]
 - Rationale: The analyte is sparingly soluble in non-polar solvents () and causes the loss of carboxylic proton signals via exchange.[3] DMSO- ensures solubility and slows proton exchange, often allowing observation of the -COOH broad singlets.
- IR Matrix: Potassium Bromide (KBr) spectroscopic grade or Diamond ATR crystal.[3]

Sample Preparation

Method	Concentration / Mass	Preparation Steps
1H NMR	10–15 mg in 0.6 mL	Dissolve in DMSO- . Sonicate for 60s if suspension persists. Transfer to 5mm NMR tube.
13C NMR	30–50 mg in 0.6 mL	Higher concentration required for S/N ratio.[3] Pulse delay may need extension (d1=2s) for quaternary carbons.[3]
FT-IR (ATR)	~2 mg solid	Place solid directly on diamond crystal.[3] Apply high pressure clamp.
FT-IR (KBr)	1% w/w in KBr	Grind 2 mg sample with 200 mg dry KBr.[3] Press into translucent pellet at 8-10 tons.

Instrument Parameters

- NMR: 400 MHz or higher recommended.
 - Temperature: 298 K (25°C).
 - Scans: 1H (16 scans), 13C (1024+ scans).
- IR: Range 4000–400

, Resolution 4

, 32 scans.[3]

Data Analysis & Interpretation

1H NMR Interpretation (DMSO-)

The aromatic region is the critical fingerprint.[3] Unlike the 2,4,6-isomer (which shows a singlet due to symmetry) or the 2,3-isomer (which has three protons), the 2,3,4-isomer displays an AB

system (two doublets).

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Logic
12.0 – 14.0	Broad Singlet	3H	-COOH	Carboxylic acid protons. Highly dependent on concentration and water content.[3]
8.85 – 8.95	Doublet (Hz)	1H	H6	-proton to Nitrogen.[3] Strongly deshielded by the electronegative N atom and the inductive effect of the ring.
7.90 – 8.00	Doublet (Hz)	1H	H5	-proton to Nitrogen.[3] Shielded relative to H6 but deshielded by the adjacent 4-COOH group.

Note: The coupling constant of ~5.0 Hz is characteristic of vicinal protons on the pyridine ring (positions 5 and 6).

13C NMR Interpretation

Expect 8 distinct signals.[3] The carbonyls may cluster closely.[4]

Chemical Shift (, ppm)	Type	Assignment	Notes
165.0 – 168.0	Quaternary	C=O (x3)	Carboxylic carbonyls. [3]
152.0 – 154.0	Methine (CH)	C6	-carbon to Nitrogen; significantly deshielded.[3]
145.0 – 150.0	Quaternary	C2	-carbon to N, carrying a COOH.[3]
135.0 – 140.0	Quaternary	C4	-carbon to N.
128.0 – 132.0	Quaternary	C3	-carbon to N.
124.0 – 126.0	Methine (CH)	C5	-carbon to N.

FT-IR Spectral Assignment

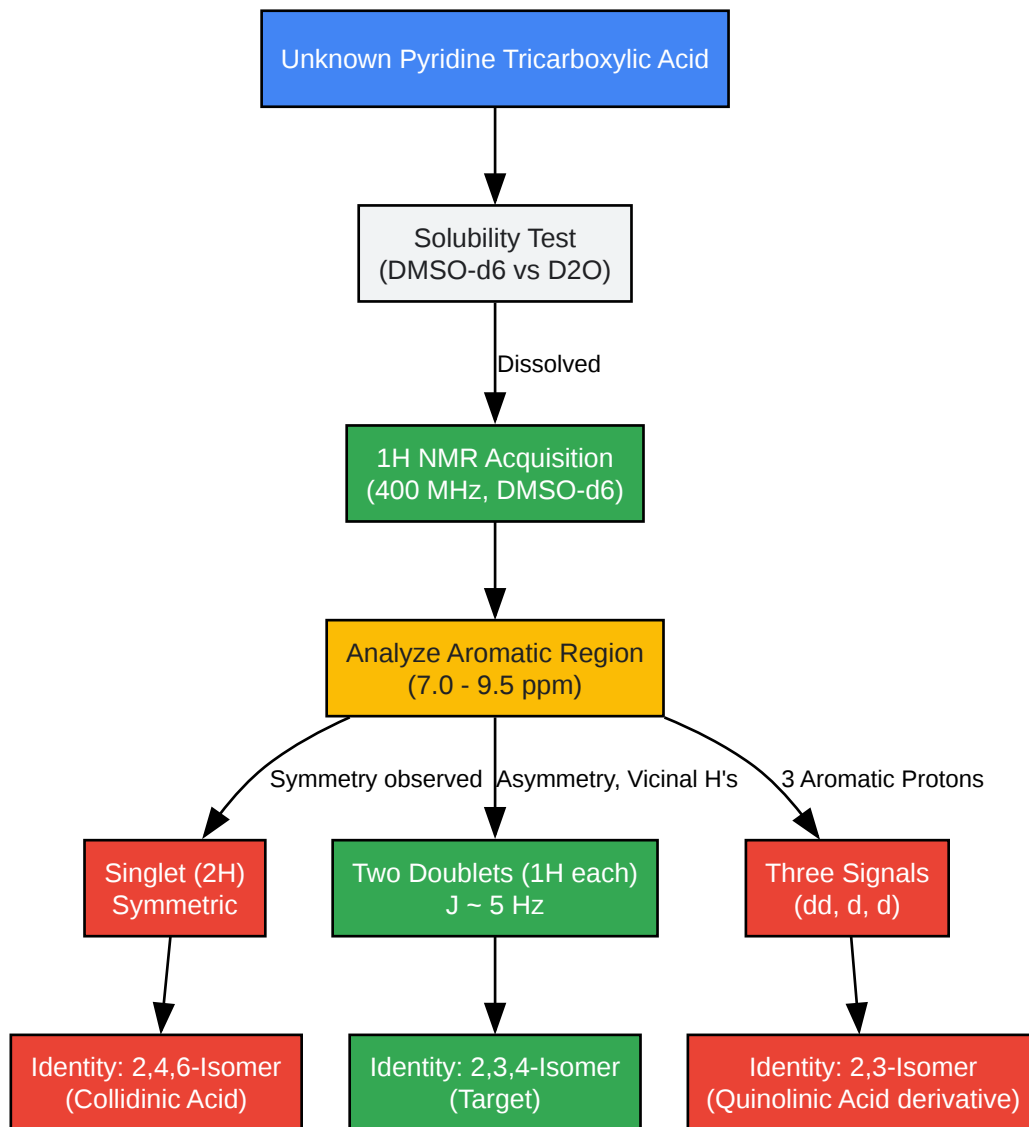
The spectrum is dominated by the carboxylic acid features.

- 3300–2500
: Very broad, strong O-H stretch (H-bonded dimer).[3] Often overlaps C-H stretches.[3]
- 1730–1690
: Strong C=O stretching (Carboxylic acid).[3] May appear as a split peak or broad band due to three distinct acid environments.[3]
- 1600 & 1580
: C=C and C=N ring stretching vibrations (Pyridine skeletal modes).[3]
- 1200–1300

: C-O stretching / O-H bending coupling.[3]

Workflow Visualization

The following diagram illustrates the logical flow for confirming the 2,3,4-isomer structure against common contaminants or isomers.



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Figure 1: Decision tree for identifying pyridine carboxylic acid isomers using ¹H NMR coupling patterns.

Expert Tips & Troubleshooting

- Water Peak Interference: In DMSO-

, the water peak appears around 3.3 ppm.[3] However, acidic protons from the analyte can catalyze exchange, broadening the water peak or shifting it. Ensure dry DMSO is used to prevent the water signal from obscuring the H5/H6 region if shifts drift.

- Decarboxylation Risk: Pyridine carboxylic acids can decarboxylate at high temperatures.[3] Do not heat the sample above 60°C to assist dissolution. Use sonication instead.[3]
- Salt Formation: If the chemical shifts are significantly upfield (e.g., H6 < 8.5 ppm), the sample may be in a carboxylate salt form (e.g., sodium salt).[3] Acidify with a drop of TFA- or DCl to regenerate the free acid for comparison with standard values.

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